

# Technical Guide on the Safety of (R)-(+)-Celiprolol-d9 Hydrochloride

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## Compound of Interest

Compound Name: (R)-(+)-Celiprolol-d9 Hydrochloride

Cat. No.: B590290

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This technical guide provides a comprehensive overview of the safety data for **(R)-(+)-Celiprolol-d9 Hydrochloride**, intended for researchers, scientists, and professionals in drug development. The information is primarily based on the safety data sheet of its non-deuterated analog, Celiprolol Hydrochloride, as specific safety data for the deuterated compound is not extensively available. The toxicological properties of isotopically labeled compounds are generally expected to be closely similar to their unlabeled counterparts.

## Physicochemical Information

Property	Data
Chemical Name	(R)-3-(3-acetyl-4-(2-hydroxy-3-((2-(methyl-d3)propan-2-yl-1,1,1,3,3,3-d6)amino)propoxy)phenyl)-1,1-diethylurea hydrogen chloride[1]
Molecular Formula	C20H25D9CIN3O4[2][3][4]
Molecular Weight	425.01 g/mol [3][4]
Appearance	White to slightly yellow solid/crystalline powder[5][6]
Solubility	No specific data available in the provided search results.
Storage Temperature	+4°C[2]

## Toxicological Data

The following acute toxicity data is for Celiprolol Hydrochloride. It is important to handle the deuterated form with the same level of precaution.

Test Type	Route of Administration	Species	Dose
LD50	Oral	Rat	3826 mg/kg[5]
LD50	Oral	Mouse	1834 mg/kg[5]
LD50	Intravenous	Rat	68.3 mg/kg[5]
LD50	Intravenous	Mouse	56.2 mg/kg[5]
Repeated Dose Toxicity	Oral	Dog	10 mg/kg/day (NOAEL, 12 Months) [5]
Reproductive & Fertility Toxicity	Oral	Rat	320 mg/kg/day (NOAEL)[5]

NOAEL: No Observed Adverse Effect Level

## Hazard Identification and Classification

Based on the Globally Harmonized System (GHS), Celiprolol Hydrochloride is classified as follows:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[7][8][9]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[8]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[8]
Skin Irritation (Category 2)	H315: Causes skin irritation[9]
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[9]
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation[9]
Hazardous to the aquatic environment, long-term hazard	H412: Harmful to aquatic life with long lasting effects[7][10]

## Experimental Protocols

Detailed experimental protocols for the LD50 and other toxicological studies cited in the safety data sheets are not provided within those documents. These studies are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) Test Guidelines (e.g., OECD 401 for acute oral toxicity, though now largely replaced, or OECD 420, 423, 425). The methodologies would involve administering the substance to the specified animal models at various dose levels to determine the lethal dose for 50% of the test population.

## Safety and Handling

Personal Protective Equipment (PPE): Appropriate PPE should be worn when handling **(R)-(+)-Celiprolol-d9 Hydrochloride**.

Protection Type	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[6]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.[5][6]
Respiratory Protection	A dust mask with a P3 filter is recommended if dust is generated.[5] Not required under normal use with adequate ventilation.[6]

#### Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing.[6] Avoid dust formation.[6] Do not eat, drink, or smoke when using this product.[5][7][8] Wash hands thoroughly after handling.[7][8]
- Storage: Keep the container tightly closed and store in a cool, well-ventilated place.[5] Store refrigerated at +4°C.[2]

#### First Aid Measures:

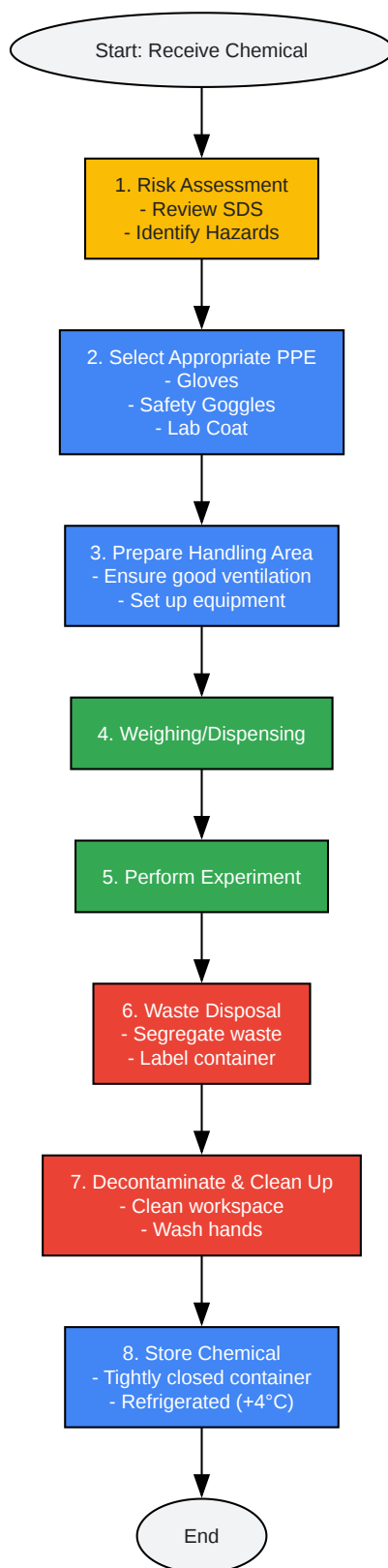
Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air and allow them to rest.[5] Seek medical attention if you feel unwell.[8]
Skin Contact	Remove contaminated clothing and wash the exposed skin with mild soap and water.[5]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.[6] Obtain medical attention if irritation persists.[5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[5] Seek medical advice.[5]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Foam, dry powder, carbon dioxide, water spray, sand.[5]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[5]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride.[6]

## Logical Workflow for Safe Handling

The following diagram illustrates a standard workflow for the safe handling of a chemical substance like **(R)-(+)-Celiprolol-d9 Hydrochloride** in a laboratory setting.



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Caption: A logical workflow for the safe laboratory handling of chemical compounds.

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## References

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